

5,5-Dibutyldihydrofuran-2(3H)-one IUPAC name and synonyms

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Compound of Interest

Compound Name: 5,5-Dibutyldihydrofuran-2(3H)-one

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An In-Depth Technical Guide to 5,5-Dibutyldihydrofuran-2(3H)-one

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical compounds, from their fundamental properties to their synthesis, is paramount. This document provides a comprehensive technical overview of **5,5-Dibutyldihydrofuran- 2(3H)-one**, a gamma-lactone with applications in the flavor and fragrance industry and as a potential building block in chemical synthesis.

Chemical Identity and Nomenclature

5,5-Dibutyldihydrofuran-2(3H)-one is a member of the gamma-lactone class of organic compounds.[1][2] Its formal nomenclature and commonly used synonyms are essential for accurate identification in literature and databases.

- IUPAC Name: 5,5-dibutyloxolan-2-one[3]
- Synonyms: 4,4-Dibutyl-γ-butyrolactone, 4-Butyl-4-hydroxyoctanoic acid gamma-lactone,
 Dibutyl butyrolactone, 5,5-Dibutyldihydro-2(3H)-furanone, 4,4-Dibutyl-4-hydroxybutyric acid gamma-lactone.[1][4]

Physicochemical Properties

The quantitative physicochemical properties of **5,5-Dibutyldihydrofuran-2(3H)-one** are summarized in the table below. These data are critical for experimental design, formulation,



and safety assessments.

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C12H22O2 | [1] |
| Molecular Weight | 198.3 g/mol | [1] |
| CAS Number | 7774-47-2 | [1] |
| Appearance | Colorless, clear oily liquid | [4][5] |
| Odor | Oily, coconut-butter like | [1][4] |
| Boiling Point | 279.00 to 280.00 °C (@ 760.00 mm Hg) | [4][5] |
| Vapor Pressure | 0.004000 mm/Hg (@ 25.00 °C) | [4] |
| Flash Point | 112.78 °C (235.00 °F, TCC) | [4][5] |
| Density | 0.918 ± 0.06 g/cm³ (estimated) | [3] |
| logP (o/w) | 3.46 | [4][5] |
| Solubility | Insoluble in water; soluble in alcohol and oils.[1][4][5] | |

Synthesis and Experimental Protocols

The synthesis of gamma-lactones is a well-established area of organic chemistry. For **5,5- Dibutyldihydrofuran-2(3H)-one**, a specific preparative method has been cited in technical literature.

General Synthetic Route: Catalytic reaction of an alcohol and an acrylate.

A documented method for the preparation of **5,5-Dibutyldihydrofuran-2(3H)-one** involves the reaction of Butyl pentanol with Methyl acrylate in the presence of a catalyst.[1][2] While the specific details of the catalyst and reaction conditions are proprietary to the cited Russian patent, the general protocol can be outlined as follows:

Objective: To synthesize **5,5-Dibutyldihydrofuran-2(3H)-one**.



Reactants:

- Butyl pentanol
- Methyl acrylate
- Initiator/Catalyst (e.g., a peroxide or other radical initiator)

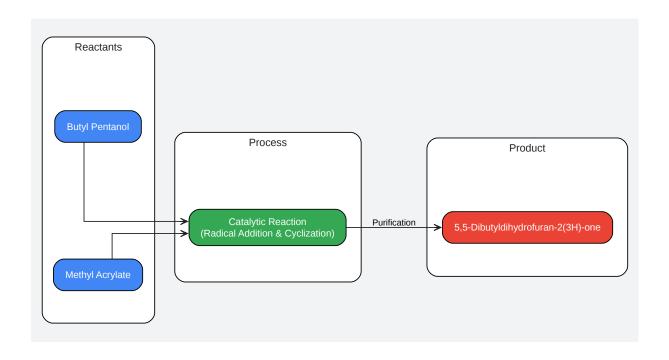
Methodology:

- The reactants, Butyl pentanol and Methyl acrylate, are combined in a suitable reaction vessel.
- A catalyst is introduced to initiate the reaction. This type of reaction, a radical addition to an alkene followed by cyclization, is a common strategy for forming lactone rings.
- The reaction mixture is typically heated to facilitate the reaction, with the specific temperature and duration being dependent on the catalyst used.
- Following the completion of the reaction, the crude product is purified. Standard purification techniques for an oily, non-volatile compound would include vacuum distillation and/or column chromatography to isolate the final product from unreacted starting materials and byproducts.
- The structure and purity of the final product are confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Synthesis Workflow Diagram

The logical workflow for the synthesis of **5,5-Dibutyldihydrofuran-2(3H)-one** from its precursors is illustrated below.





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Caption: General synthesis workflow for **5,5-Dibutyldihydrofuran-2(3H)-one**.

Applications in Research and Drug Development

While **5,5-Dibutyldihydrofuran-2(3H)-one** is primarily used in flavor compositions for products like butter, coconut, and nut imitations, the gamma-lactone scaffold itself is of significant interest to the pharmaceutical industry.[1][2]

Gamma-lactones, such as the related and widely studied Gamma-Valerolactone (GVL), are recognized for their potential as green solvents and as versatile precursors for synthesizing valuable compounds.[6][7] GVL, for instance, is derived from cellulosic biomass and is explored as a sustainable alternative to traditional solvents in drug synthesis and formulation. [6][7] Some derivatives of this class can act as prodrugs; for example, GVL behaves as a prodrug to y-hydroxyvaleric acid (GHV), which has effects similar to y-hydroxybutyric acid



(GHB).[7][8] The study of substituted lactones like **5,5-Dibutyldihydrofuran-2(3H)-one** can, therefore, provide insights into structure-activity relationships and the development of novel chemical entities.

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